

Diallylmethylamine: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: Diallylmethylamine

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Diallylmethylamine ($C_7H_{13}N$), a tertiary amine, is a versatile reagent in organic synthesis. However, its utility is matched by its significant hazardous properties, necessitating strict adherence to safety protocols. This in-depth guide provides critical safety information, handling precautions, and emergency procedures to ensure the well-being of laboratory personnel.

Hazard Identification and Classification

Diallylmethylamine is classified as a highly flammable, corrosive, and toxic substance. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following classifications^[1]:

- Flammable Liquids: Category 2 (H225: Highly flammable liquid and vapor)^{[1][2]}
- Skin Corrosion/Irritation: Category 1B (H314: Causes severe skin burns and eye damage)^{[1][2]}
- Acute Toxicity (Oral): Category 4 (H302: Harmful if swallowed)^[1]
- Acute Toxicity (Dermal): Category 3 (H311: Toxic in contact with skin)^[3]
- Serious Eye Damage/Eye Irritation: Category 1 (H318: Causes serious eye damage)^[1]

- Hazardous to the aquatic environment, long-term hazard: Category 3 (H412: Harmful to aquatic life with long lasting effects)[1]

Signal Word: Danger[1][2]

Primary Hazards: Flammable, Corrosive, Irritant[1]

Physical and Chemical Properties

A thorough understanding of the physical and chemical properties of **diallylmethylamine** is fundamental to its safe handling.

Property	Value	Source
Molecular Formula	C ₇ H ₁₃ N	[1]
Molecular Weight	111.18 g/mol	[2]
Appearance	Clear, colorless to yellow liquid	[3][4]
Odor	Disagreeable, characteristic odor	[4][5]
Boiling Point	111-112 °C	[2][3]
Melting Point	-88 °C	[3][4]
Flash Point	7 °C / 44.6 °F (closed cup)	[3][6]
Density	0.789 g/mL at 25 °C	[2]
Refractive Index	n ₂₀ /D 1.43	[2]

Safe Handling and Storage

Engineering Controls

- Work should be conducted in a well-ventilated area, preferably under a chemical fume hood[3][6].
- Use explosion-proof electrical, ventilating, and lighting equipment[3][6].

- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation[6].

Personal Protective Equipment (PPE)

A comprehensive PPE regimen is mandatory when handling **diallylmethylamine**.

- Eye/Face Protection: Wear tightly fitting safety goggles or a face shield. Standard safety glasses are not sufficient[7].
- Skin Protection:
 - Gloves: Chemical-resistant gloves (e.g., nitrile rubber, neoprene) must be worn. Inspect gloves for any signs of degradation or puncture before use[8].
 - Body Protection: A flame-retardant lab coat or chemical-resistant apron is required. For larger quantities or in situations with a higher risk of splashing, a chemical-resistant suit may be necessary[7].
- Respiratory Protection: If working outside of a fume hood or if vapors are likely to be generated, a NIOSH/MSHA-approved respirator with an appropriate cartridge for organic vapors is essential[6][9].

Handling Procedures

- Avoid contact with skin, eyes, and clothing[8].
- Do not breathe mists or vapors[3][6].
- Keep away from heat, sparks, open flames, and other ignition sources. No smoking[3][6][8].
- Use only non-sparking tools to prevent ignition of vapors[3][6].
- Ground and bond containers and receiving equipment to prevent static discharge[3][6].
- Do not eat, drink, or smoke in areas where **diallylmethylamine** is handled or stored[3].

Storage

- Store in a tightly closed container in a dry, cool, and well-ventilated place[3][8].
- Keep away from heat and sources of ignition[3].
- Store in a corrosives area[3].
- Store locked up[3].
- Incompatible materials to avoid include acids, strong oxidizing agents, acid anhydrides, acid chlorides, and carbon dioxide[6].

Emergency Procedures

First Aid Measures

Immediate medical attention is required for all routes of exposure.

- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention[3][6].
- **Skin Contact:** Immediately remove all contaminated clothing. Wash skin with plenty of water for at least 15 minutes. Seek immediate medical attention. A 2% acetic acid solution may be used to help neutralize the amine, followed by copious water rinsing[10].
- **Inhalation:** Remove the victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention[3][6].
- **Ingestion:** Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately[3][6][8].

Fire-Fighting Measures

- **Suitable Extinguishing Media:** Use alcohol-resistant foam, dry chemical, carbon dioxide (CO₂), or water spray to cool containers[3][6][8].
- **Unsuitable Extinguishing Media:** Do not use a solid water stream as it may scatter and spread the fire.

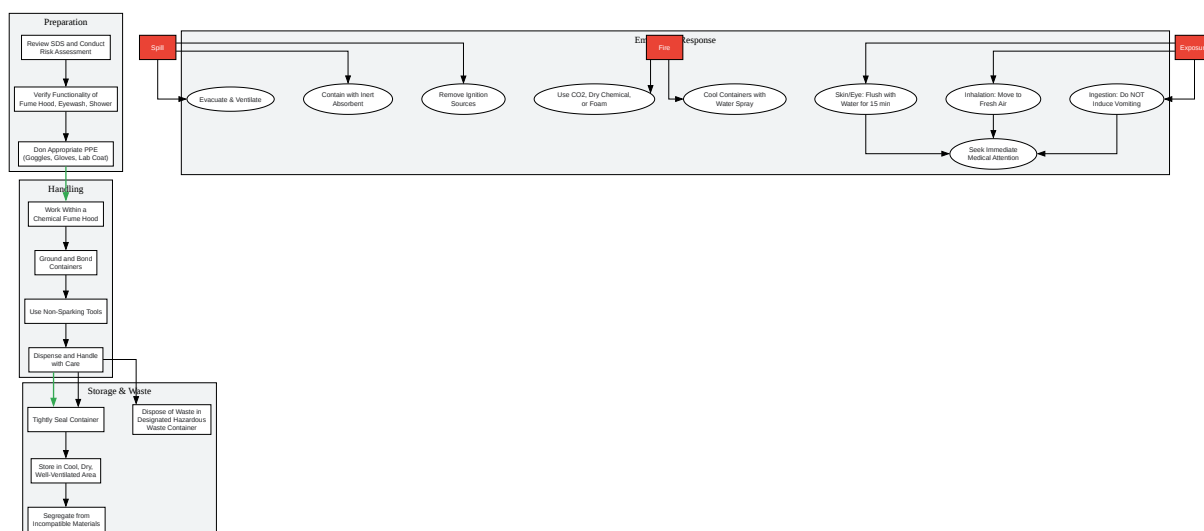
- **Specific Hazards:** Highly flammable liquid and vapor. Vapors may form explosive mixtures with air and can travel to a source of ignition and flash back. Containers may explode when heated. Hazardous combustion products include nitrogen oxides (NO_x), carbon monoxide (CO), and carbon dioxide (CO₂)[3][6].
- **Protective Equipment for Firefighters:** Wear a self-contained breathing apparatus (SCBA) and full protective gear to prevent contact with skin and eyes[3][6].

Accidental Release Measures

- **Personal Precautions:** Evacuate personnel to a safe area. Wear appropriate personal protective equipment (see Section 3.2). Remove all sources of ignition. Ensure adequate ventilation[3][6].
- **Environmental Precautions:** Prevent further leakage or spillage if safe to do so. Do not let the product enter drains[8].
- **Methods for Cleaning Up:** Absorb the spill with an inert material (e.g., sand, earth, vermiculite) and place it in a suitable container for disposal. Use spark-proof tools and explosion-proof equipment[3][6].

Experimental Protocols: Safe Handling Workflow

The following diagram illustrates the logical workflow for safely handling **diallylmethylamine** in a research setting.

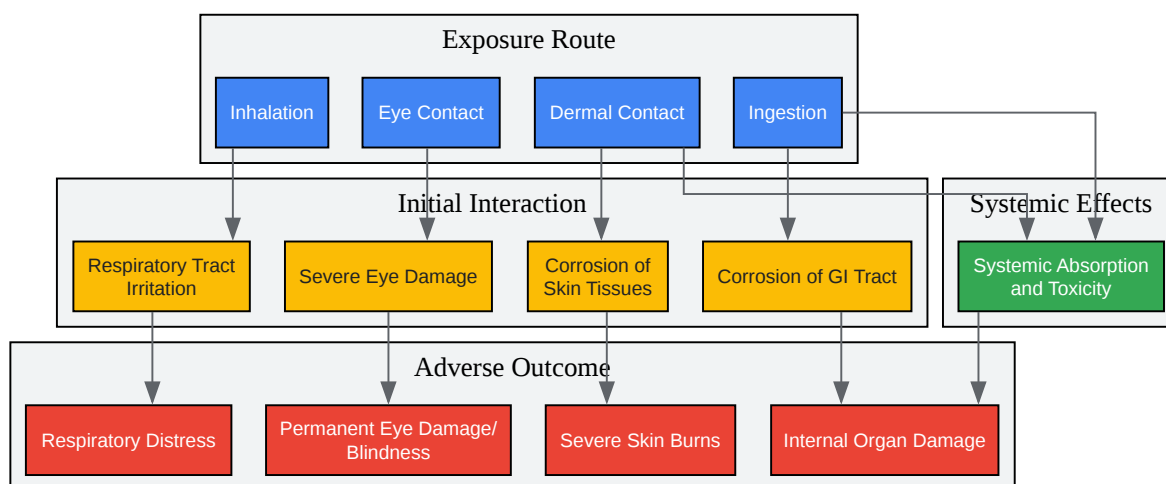


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Caption: Workflow for Safe Handling of **Diallylmethylamine**.

Signaling Pathways of Toxicity (Conceptual)

While detailed molecular pathways of **diallylmethylamine** toxicity are not extensively elucidated in readily available safety literature, a conceptual diagram can illustrate the logical progression from exposure to adverse effects based on its known corrosive and toxic properties.



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